

# Efficiency Showdown: A Comparative Guide to Solvents in Solar Cell Fabrication

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The choice of solvent in the fabrication of perovskite and organic solar cells plays a pivotal role in determining the ultimate efficiency and performance of the device. This guide offers a comparative analysis of commonly used solvents, supported by experimental data, to assist researchers and scientists in materials science and drug development in their pursuit of next-generation photovoltaic technologies.

The morphology, crystallinity, and defect density of the active layer in a solar cell are critically influenced by the solvent or solvent system used during its deposition. These factors directly impact the key performance parameters of the solar cell: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). This guide delves into the quantitative impact of different solvents on these parameters and provides detailed experimental protocols for device fabrication and characterization.

## Performance Metrics: A Quantitative Comparison

The following table summarizes the performance of perovskite and organic solar cells fabricated with various solvents and solvent mixtures, as reported in recent literature.

Solar Cell Type	Active Layer	Solvent(s)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
Perovskite	CH <sub>3</sub> NH <sub>3</sub> Pbl <sub>3</sub>	DMF	-	-	-	0	[1]
Perovskite	CH <sub>3</sub> NH <sub>3</sub> Pbl <sub>3</sub>	GBL	-	-	-	1.74	[1]
Perovskite	CH <sub>3</sub> NH <sub>3</sub> Pbl <sub>3</sub>	DMSO	-	-	-	8.37	[1]
Perovskite	CH <sub>3</sub> NH <sub>3</sub> Pbl <sub>3</sub>	DMSO:GBL	-	-	-	9.77	[1]
Perovskite	CH <sub>3</sub> NH <sub>3</sub> Pbl <sub>3</sub>	DMSO:DMF	-	-	-	7.64	[1]
Perovskite	CH <sub>3</sub> NH <sub>3</sub> Pbl <sub>3</sub>	DMSO:DMF:GBL (5:2:3)	0.77	18.02	78	10.84	[1]
Perovskite	MA <sub>0.5</sub> FA <sub>0.5</sub> Pb <sub>0.8</sub> Sn <sub>0.2</sub> I <sub>3</sub>	DMF:DMF:SO (4:1)	0.58	21.32	58.3	7.21	[2]
Perovskite	MA <sub>0.5</sub> FA <sub>0.5</sub> Pb <sub>0.2</sub> Sn <sub>0.2</sub> I <sub>3</sub>	DMF:DMF:SO (3:2)	0.61	22.15	61.2	8.27	[2]
Perovskite	MA <sub>0.5</sub> FA <sub>0.5</sub> Pb <sub>0.2</sub> Sn <sub>0.2</sub> I <sub>3</sub>	DMF:DMF:SO (2:3)	0.63	22.89	63.5	9.15	[2]
Perovskite	MA <sub>0.5</sub> FA <sub>0.5</sub> Pb <sub>0.2</sub> Sn <sub>0.2</sub> I <sub>3</sub>	DMF:DMF:SO (1:4)	0.65	23.54	65.1	10.02	[2]
Perovskite	MA <sub>0.5</sub> FA <sub>0.5</sub> Pb <sub>0.2</sub> Sn <sub>0.2</sub> I <sub>3</sub>	DMF:DMF:SO (0:5)	0.62	22.58	62.4	8.71	[2]

Organic	PTQ10:Y12	2-Methyltetrahydrofuran (2MeTHF)	0.86	24.6	68	14.5	[3]
Organic	PTQ10:Y12	1,2-Xylene	-	21.3	-	12.4	[3]
Organic	FO6-T:Y12	2-Methyltetrahydrofuran (2MeTHF)	0.79	26.3	58	11.4	[4]
Organic	FO6-T:Y12	1,2-Xylene	0.82	21.3	61	10.8	[4]
Organic	FO6-T:Y12	Cyclopentyl methyl ether (CPME)	-	-	-	3.3	[4]

Note: The performance of solar cells can vary depending on the complete device architecture and fabrication conditions. The data presented here is for comparative purposes based on the cited literature.

## The Role of Solvents in Film Formation

The choice of solvent directly influences the crystallization kinetics of the perovskite layer. Solvents with high boiling points and strong coordinating ability, such as Dimethyl Sulfoxide (DMSO), can form intermediate phases with the lead halide precursors.[5] This retards the rapid crystallization process, leading to the formation of more uniform and crystalline perovskite films with larger grain sizes and fewer defects.[1] In contrast, solvents like N,N-Dimethylformamide (DMF) have lower boiling points and weaker coordination, which can result in faster crystallization and potentially less uniform films.[1][6]

Mixed solvent systems are often employed to fine-tune the crystallization process and optimize film morphology. For instance, a mixture of DMSO and  $\gamma$ -butyrolactone (GBL) has been shown to produce highly uniform and dense perovskite layers, leading to improved solar cell performance.<sup>[1][5]</sup> Similarly, in organic solar cells, the use of "green solvents" like 2-methyltetrahydrofuran (2MeTHF) is being explored to replace hazardous halogenated solvents without compromising efficiency.<sup>[3][4]</sup>

## Experimental Protocols

This section outlines a general procedure for the fabrication and characterization of solution-processed perovskite and organic solar cells.

### Device Fabrication: A Step-by-Step Guide

The fabrication of these solar cells typically involves the sequential deposition of several layers onto a transparent conductive substrate, such as fluorine-doped tin oxide (FTO) or indium tin oxide (ITO) coated glass. The spin-coating technique is a widely used method for depositing the active layer from a solution.<sup>[7][8]</sup>

#### 1. Substrate Cleaning:

- The FTO/ITO-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.<sup>[9]</sup>
- The substrates are then dried with a nitrogen gun and treated with UV-ozone for a specific duration to enhance the wettability of the surface.<sup>[10]</sup>

#### 2. Deposition of Charge Transport Layers:

- An electron transport layer (ETL), such as a compact layer of  $\text{TiO}_2$  or  $\text{SnO}_2$ , is deposited onto the substrate.<sup>[10]</sup>
- Subsequently, a hole transport layer (HTL), like Spiro-OMeTAD for perovskite solar cells or PEDOT:PSS for organic solar cells, is deposited.<sup>[9][10]</sup>

#### 3. Active Layer Deposition (Spin-Coating):

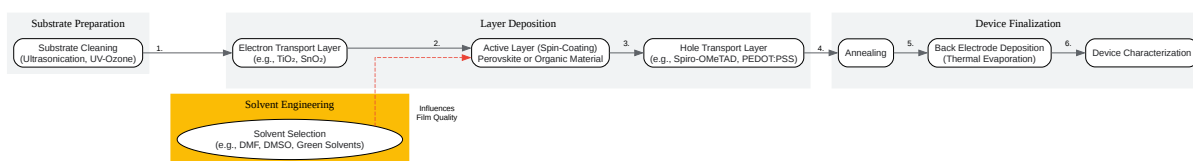
- The perovskite or organic active layer solution is prepared by dissolving the precursor materials in the desired solvent or solvent mixture.
- A specific volume of the solution is dispensed onto the substrate.
- The substrate is then spun at a specific speed for a set duration to form a thin film.[11]
- For perovskite solar cells, an anti-solvent dripping step during spinning is often employed to induce rapid crystallization and form a uniform film.[10]

#### 4. Annealing:

- The substrate with the deposited layers is annealed at a specific temperature and for a certain duration to improve the crystallinity and morphology of the active layer.[9]

#### 5. Electrode Deposition:

- Finally, a metal back electrode (e.g., gold or silver) is deposited on top of the device stack through thermal evaporation.[9]



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Fig. 1: A generalized workflow for the fabrication of solution-processed solar cells.

## Device Characterization

The performance of the fabricated solar cells is evaluated using a set of standard characterization techniques.

- **Current Density-Voltage (J-V) Measurement:** This is the primary method to determine the key performance parameters ( $V_{oc}$ ,  $J_{sc}$ , FF, and PCE) of a solar cell. The measurement is performed under simulated sunlight (e.g., AM 1.5G, 100 mW/cm<sup>2</sup>).[\[12\]](#)
- **External Quantum Efficiency (EQE):** EQE, also known as Incident Photon-to-Current Conversion Efficiency (IPCE), measures the ratio of the number of charge carriers collected by the solar cell to the number of incident photons of a given energy.[\[12\]](#)
- **Scanning Electron Microscopy (SEM):** SEM is used to visualize the surface morphology and cross-section of the fabricated solar cell, providing insights into the quality and thickness of the different layers.[\[13\]](#)
- **X-ray Diffraction (XRD):** XRD analysis is employed to determine the crystal structure and crystallinity of the perovskite active layer.[\[1\]](#)
- **Atomic Force Microscopy (AFM):** AFM provides high-resolution images of the surface topography, allowing for the quantification of surface roughness.[\[13\]](#)
- **Impedance Spectroscopy (IS):** IS is a powerful technique to study the charge transport and recombination dynamics within the solar cell.[\[14\]](#)

## Conclusion

The selection of an appropriate solvent or solvent system is a critical factor in the fabrication of high-efficiency perovskite and organic solar cells. As demonstrated by the presented data, solvents significantly influence the morphology and crystallinity of the active layer, which in turn dictates the device's performance. While traditional solvents like DMF and DMSO have been extensively used, the development of green solvent systems is crucial for the environmentally friendly and scalable production of these promising photovoltaic technologies. The detailed experimental protocols provided in this guide serve as a valuable resource for researchers aiming to optimize their fabrication processes and contribute to the advancement of solar energy conversion.

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